

Ethyl Anthranilate (CAS 87-25-2): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl anthranilate

Cat. No.: B146823

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Ethyl anthranilate, with the CAS registry number 87-25-2, is an aromatic ester widely recognized for its characteristic grape-like aroma.^[1] This versatile compound serves as a key intermediate in the synthesis of pharmaceuticals and is extensively used in the flavor and fragrance industries.^{[1][2]} This technical guide provides an in-depth overview of the core properties, spectroscopic data, safety information, and relevant experimental protocols for **ethyl anthranilate**.

Core Physicochemical Properties

Ethyl anthranilate is a colorless to pale yellow liquid with a sweet, fruity odor reminiscent of grapes.^[2] It is soluble in organic solvents like ethanol and ether but has limited solubility in water.^[2] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C9H11NO2	[2][3]
Molecular Weight	165.19 g/mol	[2][3]
Melting Point	13-15 °C	[4]
Boiling Point	260-279.9 °C	[3]
Density	1.117 - 1.119 g/mL at 25 °C	[4][5]
Refractive Index	1.563 - 1.566 at 20 °C	[5]
Flash Point	> 110 °C	[5]
Water Solubility	413.6 mg/L	[3]
logP (Octanol/Water Partition Coefficient)	2.57 - 2.76	[3][4]

Spectroscopic Data

The structural elucidation of **ethyl anthranilate** is supported by various spectroscopic techniques.

Technique	Data Highlights	Reference(s)
¹ H NMR	Spectra available for review.	[6][7][8]
¹³ C NMR	Spectrum available for review.	[6]
Infrared (IR) Spectroscopy	IR: 3868 (Sadtlar Research Laboratories Prism Collection)	[8]
Mass Spectrometry (MS)	GC-MS data available.	[8]

Safety and Toxicology

Ethyl anthranilate should be handled with care, following standard laboratory safety protocols. It may cause skin and eye irritation.[2][9]

Safety Parameter	Value	Reference(s)
Acute Oral LD50 (Rat)	3.75 g/kg	[9]
Acute Dermal LD50 (Rabbit)	> 5 g/kg	[9]
Genotoxicity	Does not present a concern for genotoxic potential based on available data.	[3]
Handling Precautions	Wear protective gloves, clothing, and eye protection. Use in a well-ventilated area.	[9][10]
Incompatibilities	Acids, bases, and oxidizing agents.	[4][10]

Applications

Ethyl anthranilate's primary applications stem from its pleasant aroma and its utility as a chemical building block.

- **Flavors and Fragrances:** Widely used to impart grape and orange blossom notes in food, beverages, and perfumes.[5][11]
- **Pharmaceutical Intermediate:** Employed in the synthesis of various pharmaceutical compounds.[1][2]
- **Insect Repellent:** Shows potential as a less toxic alternative to DEET.[12]

Experimental Protocols

Synthesis of Ethyl Anthranilate via Metal-Free Chemoselective Multicomponent Reaction

This protocol is based on a novel, convenient, and metal-free synthesis of anthranilate esters. [12]

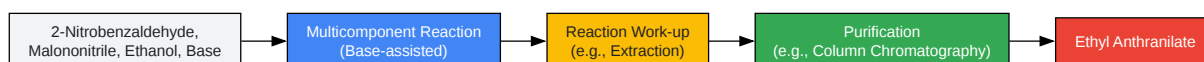
Materials:

- 2-nitrobenzaldehyde
- Malononitrile
- Ethanol
- Base (e.g., an appropriate amine or other suitable base)

Procedure:

- Combine 2-nitrobenzaldehyde, malononitrile, and ethanol in a suitable reaction vessel.
- Add the base to the mixture.
- Stir the reaction at room temperature or with gentle heating, monitoring the progress by a suitable analytical technique (e.g., TLC or GC).
- Upon completion, the reaction mixture is worked up to isolate the **ethyl anthranilate**. This may involve extraction and purification by column chromatography.

Note: The specific base and reaction conditions may need to be optimized for best results. Refer to the original publication for detailed experimental conditions.^[12]



[Click to download full resolution via product page](#)

Caption: Metal-Free Synthesis Workflow for **Ethyl Anthranilate**.

Improved Production Process of Ethyl Anthranilate

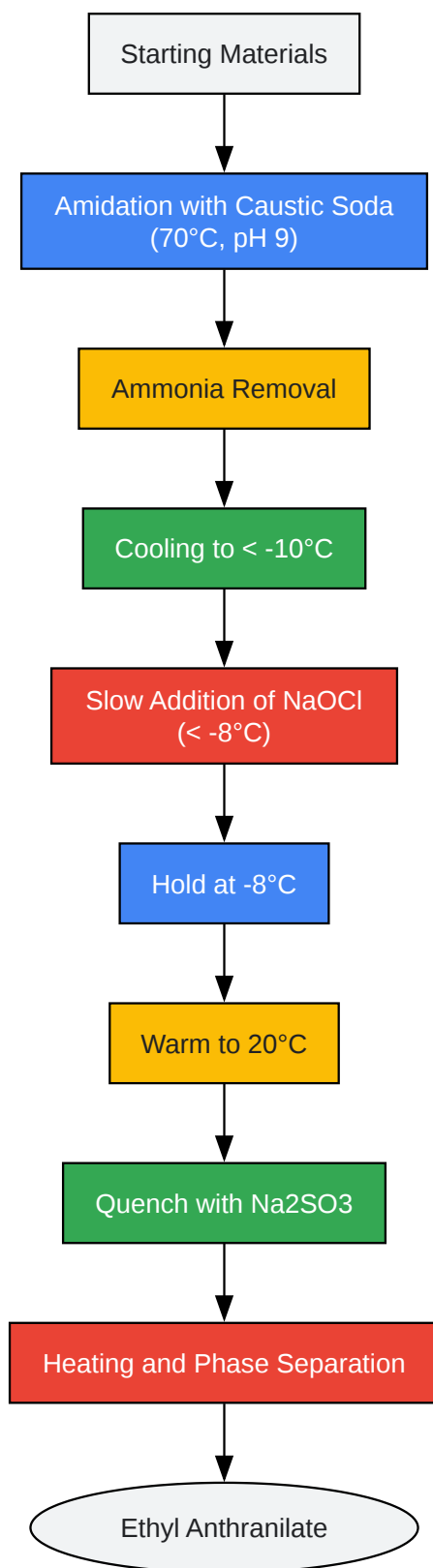
This protocol outlines an industrial process improvement for the synthesis of **ethyl anthranilate**.^[11]

Step 1: Amidation

- React the starting materials with a caustic soda solution at a controlled temperature of 70°C with stirring for 0.5 hours.
- Maintain the pH at 9 and continue heating at 70°C for an additional hour.
- Remove ammonia by stirring under a draft for 1 hour to yield the intermediate amidation liquid.

Step 2: Hofmann Rearrangement and Esterification

- Cool the amidation solution and ethanol in a three-necked flask to below -10°C.
- Slowly add a 14% sodium hypochlorite solution while maintaining the temperature below -8°C.
- After the addition, hold the temperature at -8°C for 40 minutes.
- Allow the mixture to warm to room temperature (20°C) with stirring.
- Add a 30% sodium sulfite solution and stir for 10 minutes.
- Add hot water (~80°C) and heat the mixture to 60°C for 30 minutes.
- Separate the layers to obtain the crude **ethyl anthranilate** oil layer.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl anthranilate (87-25-2) at Nordmann - nordmann.global [nordmann.global]
- 2. CAS 87-25-2: Ethyl 2-Aminobenzoate | CymitQuimica [cymitquimica.com]
- 3. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 4. ETHYL ANTHRANILATE | 87-25-2 [chemicalbook.com]
- 5. ethyl anthranilate, 87-25-2 [thegoodscentcompany.com]
- 6. ETHYL ANTHRANILATE(87-25-2) 1H NMR spectrum [chemicalbook.com]
- 7. spectrabase.com [spectrabase.com]
- 8. Ethyl 2-aminobenzoate | C₉H₁₁NO₂ | CID 6877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. chemicalbook.com [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
- 11. preparation of ethyl anthranilate_industrial additives|Surfacant Manufacturer [siliconeoil.com.cn]
- 12. pubs.rsc.org [pubs.rsc.org]
- To cite this document: BenchChem. [Ethyl Anthranilate (CAS 87-25-2): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146823#ethyl-anthranilate-cas-number-87-25-2-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com